

Personal protective equipment for handling Desaminotyrosine

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Compound of Interest

Compound Name: Desaminotyrosine

Cat. No.: B1677690

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Essential Safety and Handling Guide for Desaminotyrosine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Desaminotyrosine**. The following procedural steps and data are designed to ensure safe operational use and disposal in a laboratory setting.

Immediate Safety Information: Hazard Classification

Desaminotyrosine is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[1] Adherence to the following safety protocols is mandatory.

GHS Hazard Information Summary | Hazard Class | Category | Hazard Statement | Pictogram | Signal Word | | --- | --- | --- | --- | --- | | Acute Toxicity, Oral | 4 | H302: Harmful if swallowed | | Warning | | Skin Corrosion/Irritation | 2 | H315: Causes skin irritation | Warning | | Serious Eye Damage/Irritation | 2A | H319: Causes serious eye irritation | Warning | | Specific target organ toxicity, single exposure | 3 | H335: May cause respiratory irritation | Warning |

Source: MedchemExpress Safety Data Sheet^[1]

Personal Protective Equipment (PPE) Protocol

The selection and proper use of PPE are the first line of defense against exposure. The following equipment must be worn at all times when handling **Desaminotyrosine**.^[1]

- Eye and Face Protection: Wear chemical safety goggles with side-shields that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[2]
- Hand Protection: Chemical-resistant, impervious gloves must be worn.
- Body Protection: Wear impervious clothing, such as a fully buttoned lab coat, to prevent skin exposure.^[1]
- Respiratory Protection: If working with the powder form where dust may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[2] Ensure proper fit and use in accordance with OSHA respirator regulations (29 CFR 1910.134).^[2]

Operational and Handling Plan

A systematic approach to handling **Desaminotyrosine** minimizes risk. This plan outlines the procedural steps from preparation to cleanup.

1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.^[1]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.^[2]
- Assemble all necessary equipment and materials before handling the compound.

2. Handling the Compound:

- Avoid direct contact with skin and eyes.^[3]
- Do not breathe in dust or aerosols.^[3]
- Weigh and handle the solid compound in a manner that minimizes dust generation.

- Do not eat, drink, or smoke in the designated handling area.[1]

3. Post-Handling and Cleanup:

- Wash hands thoroughly with soap and water after handling is complete.[1]
- Decontaminate all surfaces and equipment that may have come into contact with **Desaminotyrosine**. Scrubbing with alcohol is an effective decontamination method.[1]
- Remove and properly dispose of contaminated PPE.

Emergency and Spill Response

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Procedures:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]
- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][3]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Spill Containment and Cleanup:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing full PPE, cover the spill with an absorbent, inert material (e.g., diatomite, universal binders).[1]

- Carefully sweep or vacuum the material into a suitable, labeled container for disposal.[\[3\]](#)
- Prevent the spill from entering drains or water courses.[\[1\]](#)

Disposal Plan

All waste containing **Desaminotyrosine** must be treated as hazardous waste and disposed of according to institutional, local, and national regulations.

- Waste Containers: Use clearly labeled, sealed containers for solid waste and solutions.
- Disposal Route: Do not dispose of **Desaminotyrosine** down the drain.[\[1\]](#) Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.

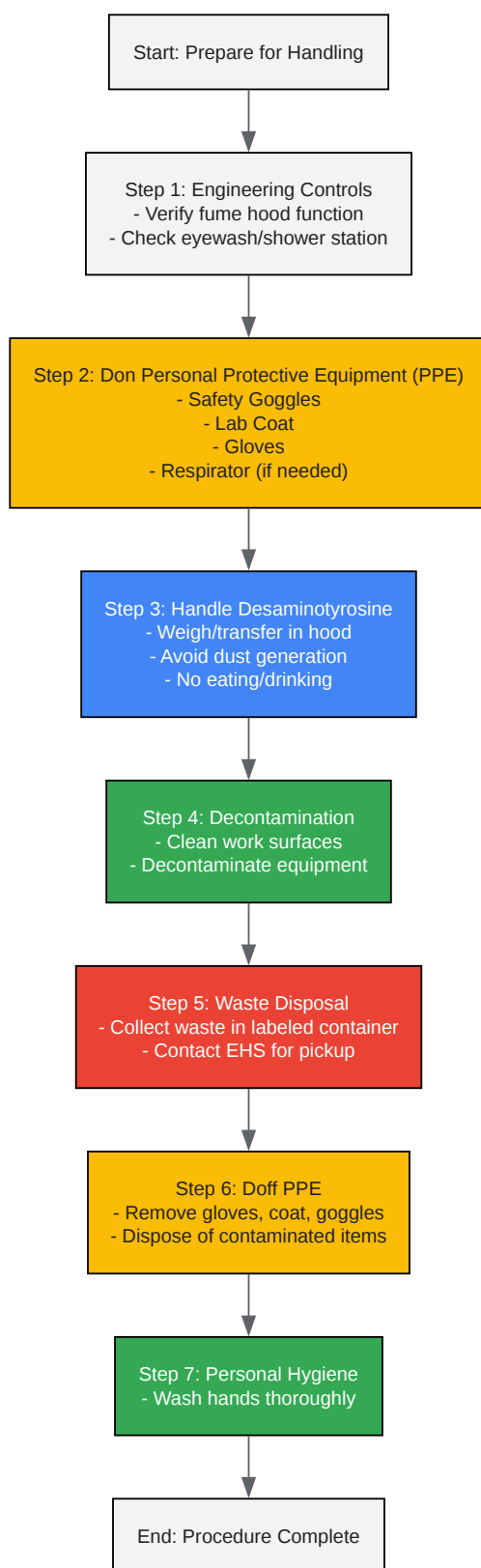
Quantitative Data: Physical and Chemical Properties

Property	Value
Physical State	Solid, Powder
Appearance	White
Melting Point	129-131°C
Boiling Point	352.4°C at 760 mmHg

Source: MedchemExpress Safety Data Sheet, Thermo Fisher Scientific SDS[\[1\]](#)[\[2\]](#)

Workflow for Handling Desaminotyrosine

The following diagram illustrates the standard operating procedure for safely handling **Desaminotyrosine** in a laboratory setting.



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Caption: Standard workflow for handling **Desaminotyrosine**.

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